Application Notes and Protocols for Canine C-Peptide Analysis

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Compound of Interest	
Compound Name:	C-Peptide, dog
Cat. No.:	B612701

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These application notes provide detailed protocols for the optimal collection and handling of canine samples for the accurate measurement of C-peptide. Adherence to these guidelines is critical for minimizing pre-analytical variability and ensuring the integrity of experimental data.

Introduction to Canine C-Peptide

C-peptide, a 31-amino acid polypeptide, is co-secreted with insulin in equimolar amounts from the pancreatic β-cells.[1][2] Unlike insulin, C-peptide does not undergo significant hepatic extraction, making it a more reliable indicator of endogenous insulin secretion.[2] Accurate measurement of canine C-peptide is crucial for various research applications, including the study of diabetes mellitus, insulin resistance, and pancreatic β-cell function in dogs.[3][4]

Pre-analytical Considerations

Proper sample collection and handling are paramount for obtaining reliable C-peptide results. Key factors that can influence C-peptide stability and measurement include the type of collection tube, fasting status of the animal, processing time, and storage conditions.

Fasting

A fasted sample is recommended to minimize lipemia, which can interfere with assay performance.[5][6] A 12-hour fast is a common recommendation for canine blood work.[7][8] Water can be provided during the fasting period.[7][8]

Blood Collection

Whole blood should be collected via venipuncture. The choice of collection tube is critical and depends on whether serum or plasma is the desired sample type. Both serum and plasma can be used for C-peptide analysis, though stability may differ.[9][10]

- Serum: Collect blood in a plain red-top tube or a serum separator tube (SST).[11][12][13]

- Plasma: Collect blood in a tube containing an anticoagulant. EDTA and heparin are commonly used.[12] However, caution must be exercised with heparin, as an excess can lead to falsely high C-peptide values. It is recommended to use no more than 10 IU of heparin per mL of blood collected.[11]

Hemolysis

Hemolysis can negatively affect C-peptide measurements, leading to decreased concentrations.[14][15][16] Therefore, it is crucial to employ proper collection techniques to minimize red blood cell lysis. Samples with gross hemolysis should be avoided.[11][13]

Experimental Protocols
Serum Sample Preparation

- Collection: Collect whole blood into a serum separator tube (SST) or a plain red-top tube.

- Clotting: Allow the blood to clot at room temperature. This typically takes 30 minutes in an SST[11][13] or can be extended to overnight at 4°C for plain tubes.[12]

- Centrifugation: Centrifuge the tubes at approximately 1000 x g for 10-20 minutes.[11][12][13]

- Aliquoting: Immediately after centrifugation, carefully transfer the serum into polypropylene tubes.[11] Do not use glass tubes for sample storage.[11]

- Storage: For immediate analysis, store the serum at 2-8°C. For long-term storage, samples should be stored at ≤ -20°C or -80°C.[11][12] Avoid more than two freeze-thaw cycles.[11]

Plasma Sample Preparation

- Collection: Collect whole blood into a tube containing either EDTA or heparin as an anticoagulant.[12]

- Mixing: Gently invert the tube several times to ensure proper mixing of the blood with the anticoagulant.

- Centrifugation: Centrifuge the samples at 1000 x g for 15 minutes at 2-8°C within 30 minutes of collection.[12]

- Aliquoting: Carefully collect the plasma supernatant and transfer it to polypropylene tubes. [11]

- Storage: Assay the plasma immediately or store it in aliquots at ≤ -20°C or -80°C for future use.[12] It is advisable to avoid repeated freeze-thaw cycles.[12]
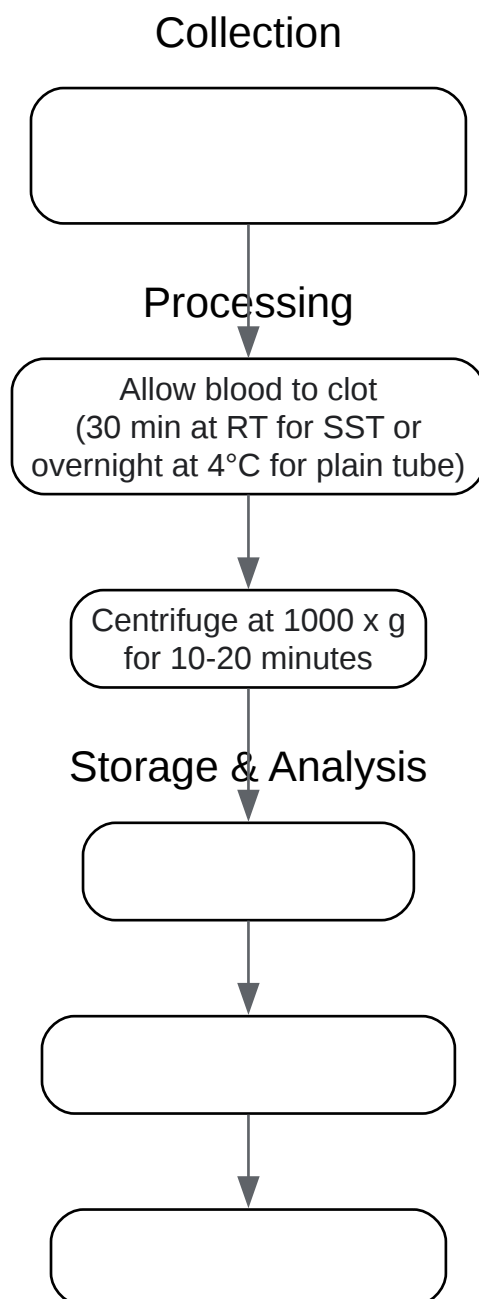
Data Presentation

The following tables summarize the key quantitative parameters for sample collection and handling.

Parameter	Serum	Plasma
Recommended Tube Type	Serum Separator Tube (SST) or Plain Red-Top Tube	EDTA or Heparin Tube
Clotting/Incubation Time	30 minutes at room temperature (SST)[11][13] or overnight at 4°C (plain tube) [12]	N/A
Centrifugation Speed	1000 x g[11][12][13]	1000 x g[12]
Centrifugation Duration	10-20 minutes[11][12][13]	15 minutes[12]
Centrifugation Temperature	Room Temperature or 2-8°C	2-8°C[12]

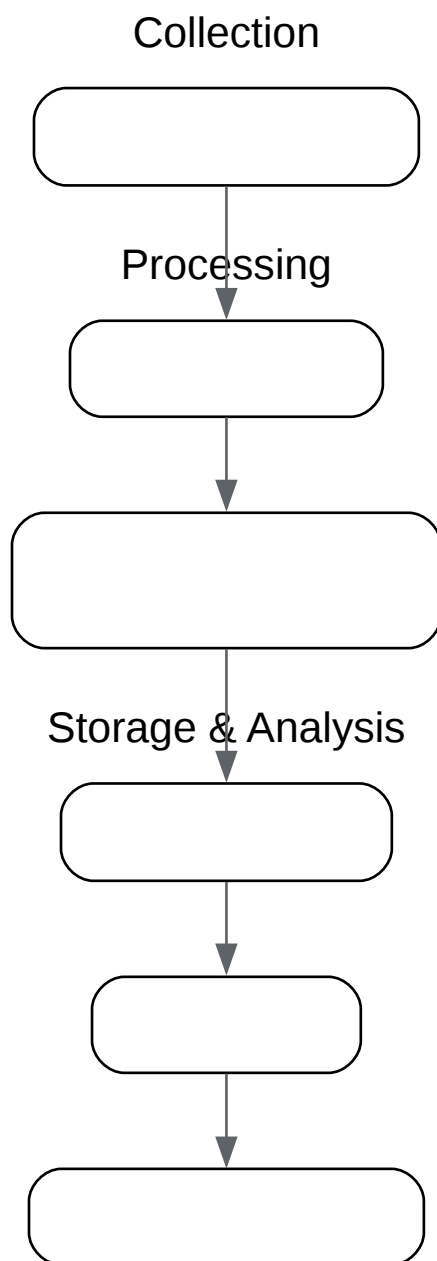| Storage Condition	Short-Term	Long-Term
Temperature	2-8°C	≤ -20°C or -80°C[11][12]
Maximum Duration	Up to 7 days (for serum)[9][10]	Not definitively established, but stable for at least 30 days at -70°C[17]
Freeze-Thaw Cycles	Avoid more than two cycles[11]	Avoid more than two cycles[11]

Visualized Workflows

Serum Sample Processing Workflow

Collection

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┌─────────────────────┐
│                     │
│                     │
└─────────────────────┘
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Processing

```
┌─────────────────────┐
│  Allow blood to clot │
│ (30 min at RT for SST or│
│ overnight at 4°C for plain tube)│
└─────────────────────┘
          │
          ▼
┌─────────────────────┐
│ Centrifuge at 1000 x g│
│   for 10-20 minutes  │
└─────────────────────┘
```

Storage & Analysis

```
┌─────────────────────┐
│                     │
└─────────────────────┘
          │
          ▼
┌─────────────────────┐
│                     │
└─────────────────────┘
          │
          ▼
┌─────────────────────┐
│                     │
└─────────────────────┘
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Caption: Serum Sample Processing Workflow

Plasma Sample Processing Workflow

Collection

Processing

Storage & Analysis

Caption: Plasma Sample Processing Workflow

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